

Application Notes and Protocols: 2-Methyl-5-oxohexanoic Acid in Organic Synthesis

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Compound of Interest

Compound Name: 2-Methyl-5-oxohexanoic acid

Cat. No.: B15278161

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the synthetic utility of **2-Methyl-5-oxohexanoic acid**, a versatile bifunctional building block. Due to the presence of both a carboxylic acid and a ketone functional group, this molecule offers a range of possibilities for the synthesis of various carbocyclic and heterocyclic scaffolds.

Physicochemical and Spectroscopic Data

A summary of the key physical and spectroscopic properties of **2-Methyl-5-oxohexanoic acid** is provided below. This data is essential for reaction monitoring and product characterization.

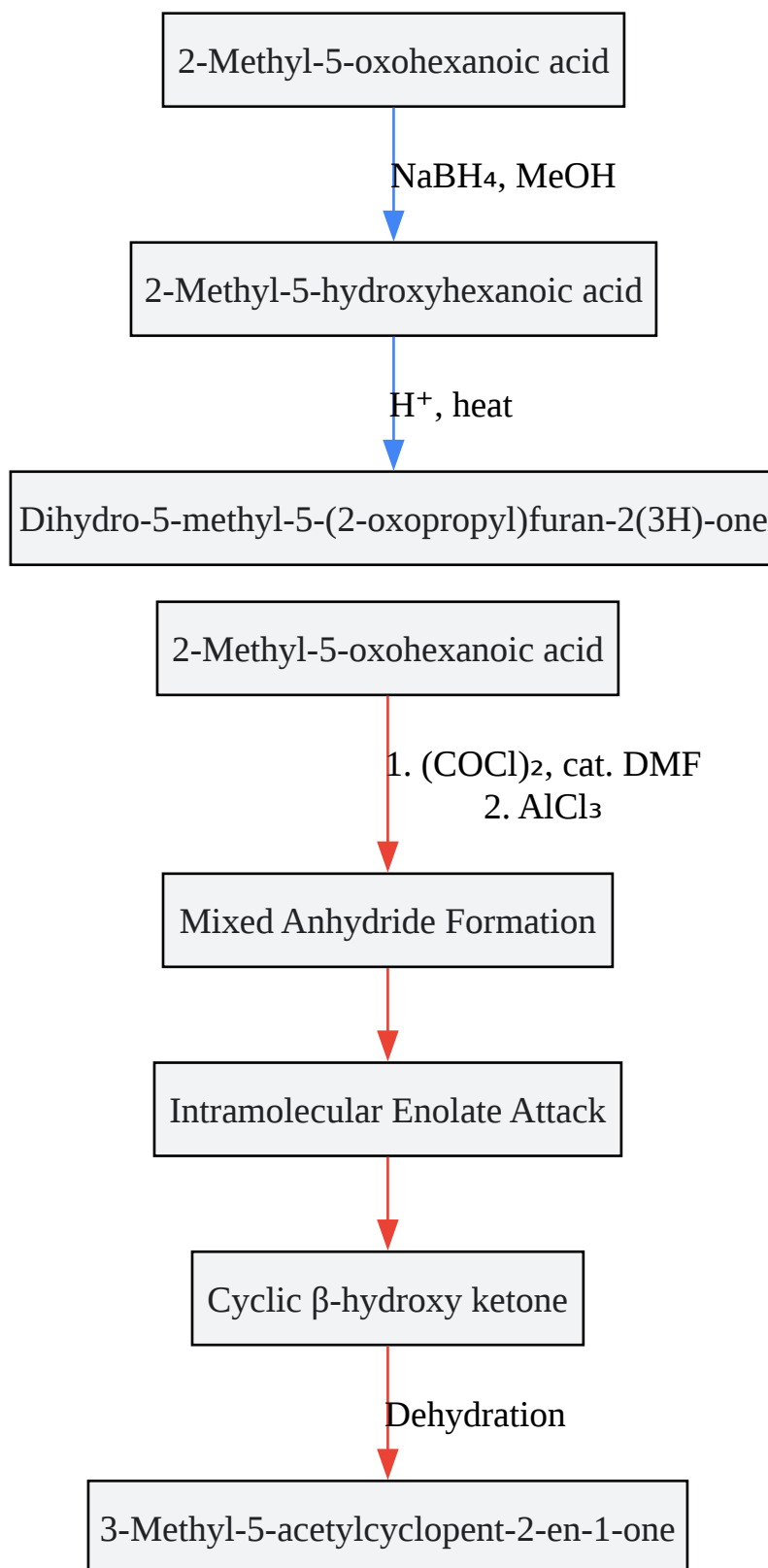
Property	Value
Molecular Formula	C ₇ H ₁₂ O ₃
Molecular Weight	144.17 g/mol
Appearance	Colorless to pale yellow liquid or solid
CAS Number	54248-02-1
Boiling Point	Approx. 212 °C (at atmospheric pressure)
Solubility	Soluble in polar organic solvents (e.g., methanol, ethanol, acetone) and aqueous base.
¹³ C NMR (CDCl ₃ , δ)	~208.0 (C=O, ketone), ~180.0 (C=O, acid), ~42.0 (CH), ~38.0 (CH ₂), ~29.0 (CH ₂), ~20.0 (CH ₃), ~15.0 (CH ₃)
¹ H NMR (CDCl ₃ , δ)	~10-12 (br s, 1H, COOH), ~2.7 (q, 1H, CH), ~2.5 (t, 2H, CH ₂), ~2.1 (s, 3H, CH ₃), ~1.9 (m, 2H, CH ₂), ~1.2 (d, 3H, CH ₃)

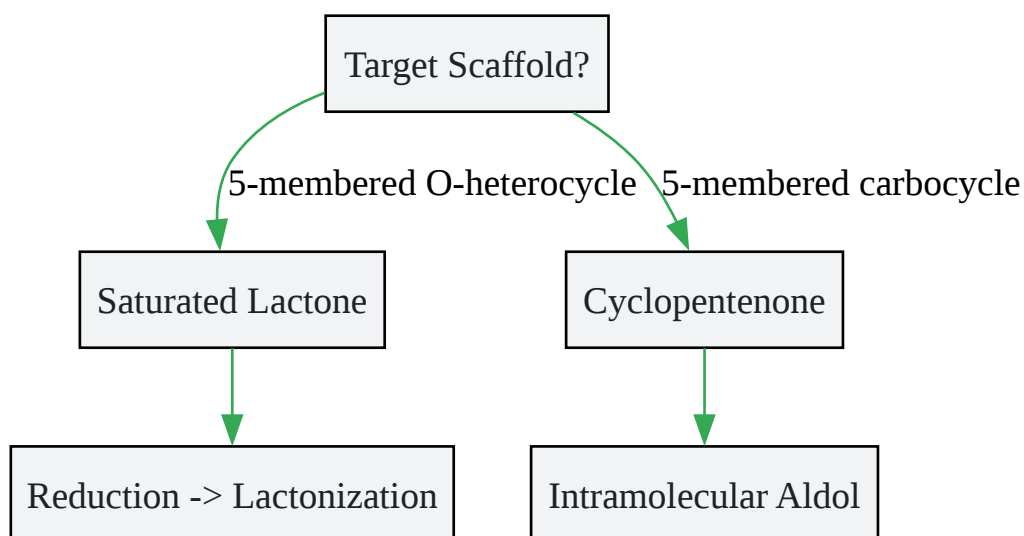
Applications in Organic Synthesis

2-Methyl-5-oxohexanoic acid is a valuable starting material for the synthesis of a variety of cyclic compounds, including lactones and cyclopentenones. The following sections detail key synthetic transformations.

Synthesis of Dihydro-5-methyl-5-(2-oxopropyl)furan-2(3H)-one (A Saturated Lactone)

The reduction of the ketone functionality in **2-Methyl-5-oxohexanoic acid** to a secondary alcohol, followed by an acid-catalyzed intramolecular cyclization (lactonization), yields a substituted γ-butyrolactone. These structures are prevalent in natural products and pharmacologically active compounds.





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